

Application Note: Quantification of Doxofylline in Human Plasma using HPLC-MS/MS

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Compound of Interest

Compound Name: Domoxin hydrogen tartrate

Cat. No.: B15341213

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Introduction

Doxofylline is a novel bronchodilator that, unlike theophylline, has a lower affinity for adenosine A1 and A2 receptors, which may contribute to a better safety profile.^[1] Accurate and rapid quantification of doxofylline in biological samples is crucial for pharmacokinetic studies and therapeutic drug monitoring. This document describes a validated UPLC-MS/MS method for the determination of doxofylline in human plasma. The method is rapid, specific, and sensitive, with a total run time of 2.6 minutes.^[2]

Principle

The method utilizes Ultra-Performance Liquid Chromatography (UPLC) for the separation of doxofylline from plasma components, followed by tandem mass spectrometry (MS/MS) for sensitive and selective detection. A stable isotope-labeled internal standard, doxofylline-d4, is used to ensure accuracy and precision.^[2] The mass spectrometer is operated in the Multiple Reaction Monitoring (MRM) mode to monitor specific precursor-to-product ion transitions for both doxofylline and its internal standard.

Experimental Protocol

1. Materials and Reagents

- Doxofylline reference standard

- Doxofylline-d4 (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (drug-free)

2. Standard and Sample Preparation

- **Standard Stock Solution:** Prepare a stock solution of doxofylline by dissolving the reference standard in methanol to a final concentration of 1 mg/mL.[3]
- **Working Standard Solutions:** Prepare working standard solutions by serially diluting the stock solution with a mixture of water and acetonitrile (50:50, v/v) to obtain concentrations ranging from 20 ng/mL to 16,000 ng/mL.[2]
- **Internal Standard Working Solution:** Prepare a working solution of doxofylline-d4 in methanol at a suitable concentration.
- **Sample Preparation:**
 - Pipette 100 μ L of human plasma into a microcentrifuge tube.
 - Add a specified amount of the internal standard working solution.
 - Add 300 μ L of acetonitrile to precipitate plasma proteins.[4]
 - Vortex the mixture for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot of the reconstituted sample into the UPLC-MS/MS system.

3. Chromatographic Conditions

The chromatographic separation is performed on a C18 column.[\[2\]](#)[\[4\]](#)

Parameter	Value
Column	Kinetex-C18 (50 x 2.1 mm, 5 μ m) [2]
Mobile Phase A	0.3% Formic acid in water [2]
Mobile Phase B	90% Acetonitrile with 0.3% Formic acid [2]
Flow Rate	0.30 mL/min [5]
Injection Volume	5 μ L
Column Temperature	30°C [4]
Run Time	2.6 minutes [2]

Gradient Elution Program

Time (min)	% Mobile Phase B
0.0	10
1.0	90
2.0	90
2.1	10
2.6	10

4. Mass Spectrometric Conditions

The mass spectrometer is operated in positive electrospray ionization (ESI) mode.

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Source Temperature	500°C
IonSpray Voltage	5500 V
Curtain Gas	35 psi
Collision Gas	8 psi

MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Doxofylline	267.0	181.0[2]
Doxofylline-d4 (IS)	271.2	181.1[2]

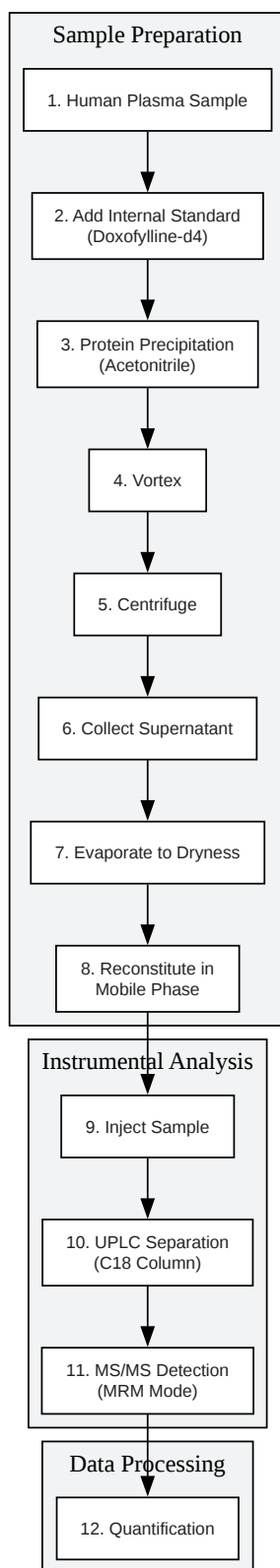
Data Presentation

Method Validation Summary

The described method has been validated for linearity, precision, and accuracy.[2]

Parameter	Result
Linear Range	20.0 to 16,000 ng/mL[2]
Correlation Coefficient (r^2)	> 0.99
Intra-batch Precision (%RSD)	1.3% to 9.0%[2]
Inter-batch Precision (%RSD)	2.2% to 7.0%[2]
Intra-batch Accuracy	-8.0% to 2.5%[2]
Inter-batch Accuracy	-5.8% to 0.8%[2]
Lower Limit of Quantification (LLOQ)	2 ng/mL[5]

Experimental Workflow



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Caption: Workflow for the HPLC-MS/MS detection of Doxofylline.

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